

Application Note: Quantification of 12-epi-Tadalafil in Counterfeit Cialis® Tablets

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Compound of Interest

Compound Name: 12-epi-Tadalafil

CAS No.: 171596-27-3

Cat. No.: B1681205

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Abstract

This application note presents a detailed protocol for the quantification of **12-epi-Tadalafil**, a diastereomer of Tadalafil, in counterfeit Cialis® tablets. The presence and quantity of incorrect stereoisomers such as **12-epi-Tadalafil** can indicate substandard or counterfeit manufacturing and may have different pharmacological and toxicological profiles. This document outlines a robust High-Performance Liquid Chromatography (HPLC) method for the separation and quantification of Tadalafil and its isomers. Additionally, a confirmatory Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) method is described. This guide is intended for researchers, scientists, and drug development professionals involved in the quality control and analysis of pharmaceutical products.

Introduction

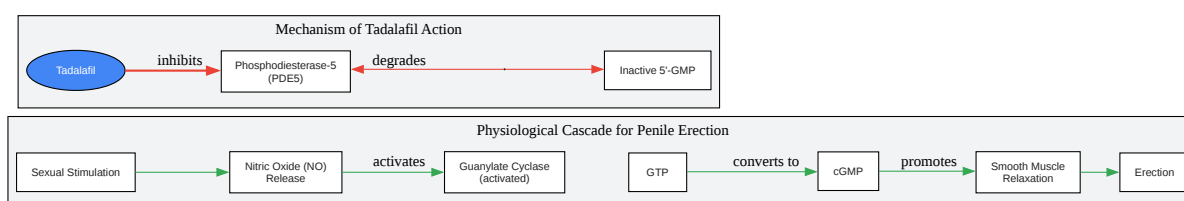
Tadalafil, the active pharmaceutical ingredient in Cialis®, is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5) used for the treatment of erectile dysfunction.[1][2][3] The Tadalafil molecule possesses two chiral centers, resulting in the possibility of four stereoisomers: (6R, 12aR), (6S, 12aS), (6S, 12aR), and (6R, 12aS). The therapeutically active

isomer is (6R, 12aR)-Tadalafil. Its diastereomer, (6R, 12aS)-Tadalafil, is also referred to as **12-epi-Tadalafil**. The presence of other isomers in pharmaceutical preparations can be indicative of poor synthesis control or the use of non-standardized raw materials, common in counterfeit drug manufacturing. Regulatory agencies require stereoselective quantification of chiral drugs due to potential differences in efficacy and safety profiles among stereoisomers.

This document provides a comprehensive methodology for the quantification of **12-epi-Tadalafil** in counterfeit Cialis® tablets using HPLC with UV detection, a widely accessible and reliable technique. A confirmatory LC-MS/MS method is also detailed for enhanced sensitivity and specificity.

Signaling Pathway of Tadalafil

Tadalafil exerts its therapeutic effect by inhibiting the PDE5 enzyme. During sexual stimulation, nitric oxide (NO) is released, which activates guanylate cyclase to produce cyclic guanosine monophosphate (cGMP). cGMP is a second messenger that leads to the relaxation of smooth muscle in the corpus cavernosum, resulting in increased blood flow and penile erection. PDE5 is responsible for the degradation of cGMP. By inhibiting PDE5, Tadalafil increases the levels of cGMP, thereby enhancing the erectile response to sexual stimulation.



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Mechanism of action of Tadalafil as a PDE5 inhibitor.

Experimental Protocols

Sample Preparation from Counterfeit Tablets

This protocol is designed for the extraction of Tadalafil and its isomers from a solid dosage form.

- **Tablet Homogenization:** Accurately weigh and record the weight of ten counterfeit Cialis® tablets. Grind the tablets into a fine, homogeneous powder using a mortar and pestle.
- **Stock Solution Preparation:** Accurately weigh a portion of the powdered tablets equivalent to an average tablet weight (e.g., assuming a 20 mg labeled dose) and transfer it to a 100 mL volumetric flask.
- **Extraction:** Add approximately 70 mL of a diluent (50:50 v/v acetonitrile:water), and sonicate for 30 minutes to ensure complete dissolution of the active ingredients.
- **Dilution:** Allow the solution to cool to room temperature and dilute to the mark with the diluent. Mix thoroughly.
- **Clarification:** Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
- **Final Dilution:** Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial. This solution is now ready for analysis. Further dilutions can be made with the diluent to fit within the calibration range.

HPLC-UV Quantification Protocol

This method allows for the separation and quantification of Tadalafil and its stereoisomers.

- **Instrumentation:** A standard HPLC system equipped with a UV-Vis detector.
- **Chromatographic Column:** A chiral stationary phase column, such as a Lux Cellulose-3 (150 mm x 4.6 mm, 3 µm) or a Chiralpak AD column, is required for the separation of stereoisomers.
- **Mobile Phase:** A gradient elution using a mixture of water, acetonitrile, and acetic acid. The specific gradient will depend on the column used and should be optimized for baseline separation of the four stereoisomers.

- Flow Rate: 0.40 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 285 nm.
- Injection Volume: 10 µL.
- Quantification: Create a calibration curve using certified reference standards of Tadalafil and **12-epi-Tadalafil**. The concentration of **12-epi-Tadalafil** in the counterfeit sample is determined by comparing its peak area to the calibration curve.

LC-MS/MS Confirmation Protocol

For highly sensitive and specific confirmation of **12-epi-Tadalafil**.

- Instrumentation: A liquid chromatography system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 column (e.g., 100 mm x 2.1 mm, 2.7 µm) can be used for rapid analysis.
- Mobile Phase: A gradient of 2.0 mM ammonium acetate in water and acetonitrile with 0.1% formic acid.
- Flow Rate: 0.7 mL/min.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Tadalafil and its isomers: Precursor ion (m/z) 390.4 → Product ion (m/z) 268.3.[1][2]
 - An internal standard, such as Tadalafil-d3, can be used with a transition of m/z 393.1 → 271.2 for improved accuracy.[2]

Quantitative Data Summary

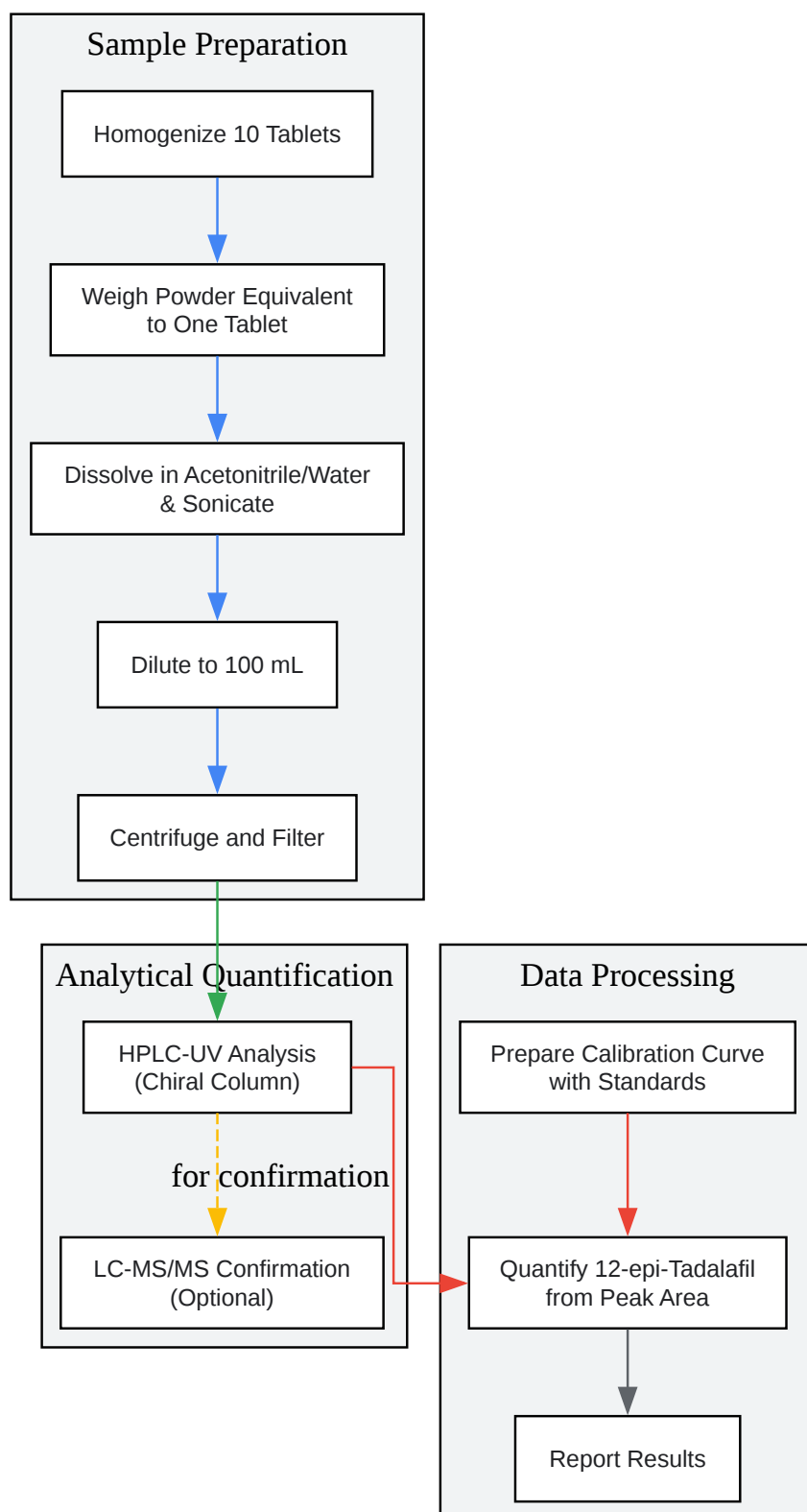
The following table summarizes typical quantitative parameters for the analysis of Tadalafil and its isomers based on the described HPLC method.

| Parameter | Tadalafil ((6R, 12aR)-Tadalafil) | 12-epi-Tadalafil ((6R, 12aS)-Tadalafil) & Other Isomers |
|---|----------------------------------|---|
| Linearity Range | 0.10 - 400 µg/mL | 0.10 - 4.0 µg/mL |
| Correlation Coefficient (r ²) | > 0.999 | > 0.999 |
| Limit of Detection (LOD) | 0.06 µg/mL | 0.06 µg/mL |
| Limit of Quantification (LOQ) | 0.10 µg/mL | 0.10 µg/mL |
| Accuracy (% Recovery) | 98.0 - 102.0% | 85.0 - 115.0% |
| Precision (%RSD) | < 2.0% | < 15.0% |

Data synthesized from published methods for stereoselective analysis of Tadalafil.[3]

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the quantification process.



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Workflow for quantifying **12-epi-Tadalafil** in counterfeit tablets.

Conclusion

The methodologies presented in this application note provide a reliable framework for the quantification of **12-epi-Tadalafil** in counterfeit Cialis® tablets. The use of a stereoselective HPLC method is crucial for the accurate determination of this and other isomers. The confirmatory LC-MS/MS method offers enhanced sensitivity and specificity. The implementation of these protocols can aid in the identification of substandard and counterfeit pharmaceutical products, thereby protecting public health. It is essential that all analyses are performed in accordance with relevant regulatory guidelines and that appropriate certified reference standards are used for calibration and quantification.

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- [3. tandfonline.com \[tandfonline.com\]](#)
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